

# Application Notes and Protocols: Methyl 3-(4-formylphenyl)acrylate in Materials Science

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## Compound of Interest

Compound Name: Methyl 3-(4-formylphenyl)acrylate

Cat. No.: B130799

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These application notes provide a comprehensive overview of the potential uses and experimental protocols for **Methyl 3-(4-formylphenyl)acrylate** in materials science. This versatile monomer, featuring both a polymerizable acrylate group and a reactive aldehyde functionality, offers a gateway to the synthesis of advanced functional polymers with tailored properties for a range of applications, including smart materials, drug delivery systems, and functional coatings.

## Overview of Methyl 3-(4-formylphenyl)acrylate

**Methyl 3-(4-formylphenyl)acrylate** is an organic compound with the chemical formula  $C_{11}H_{10}O_3$  and a molecular weight of 190.20 g/mol. It typically presents as a faint yellow powder. The key structural features—a polymerizable acrylate moiety and a reactive aldehyde group on a phenyl ring—make it a valuable building block for functional polymers. The acrylate group allows for the formation of a polymer backbone through various polymerization techniques, while the pendant aldehyde group provides a reactive handle for post-polymerization modification, enabling the covalent attachment of biomolecules, crosslinking, or the introduction of other functional groups.

Chemical Structure:

## Synthesis of Methyl 3-(4-formylphenyl)acrylate

While specific literature on the synthesis of **Methyl 3-(4-formylphenyl)acrylate** is not abundant, a plausible synthetic route can be inferred from standard organic chemistry reactions. A common method for synthesizing similar compounds is the esterification of the corresponding carboxylic acid.

Protocol: Synthesis via Esterification of 3-(4-formylphenyl)acrylic acid

This protocol describes a laboratory-scale synthesis of **Methyl 3-(4-formylphenyl)acrylate**.

Materials:

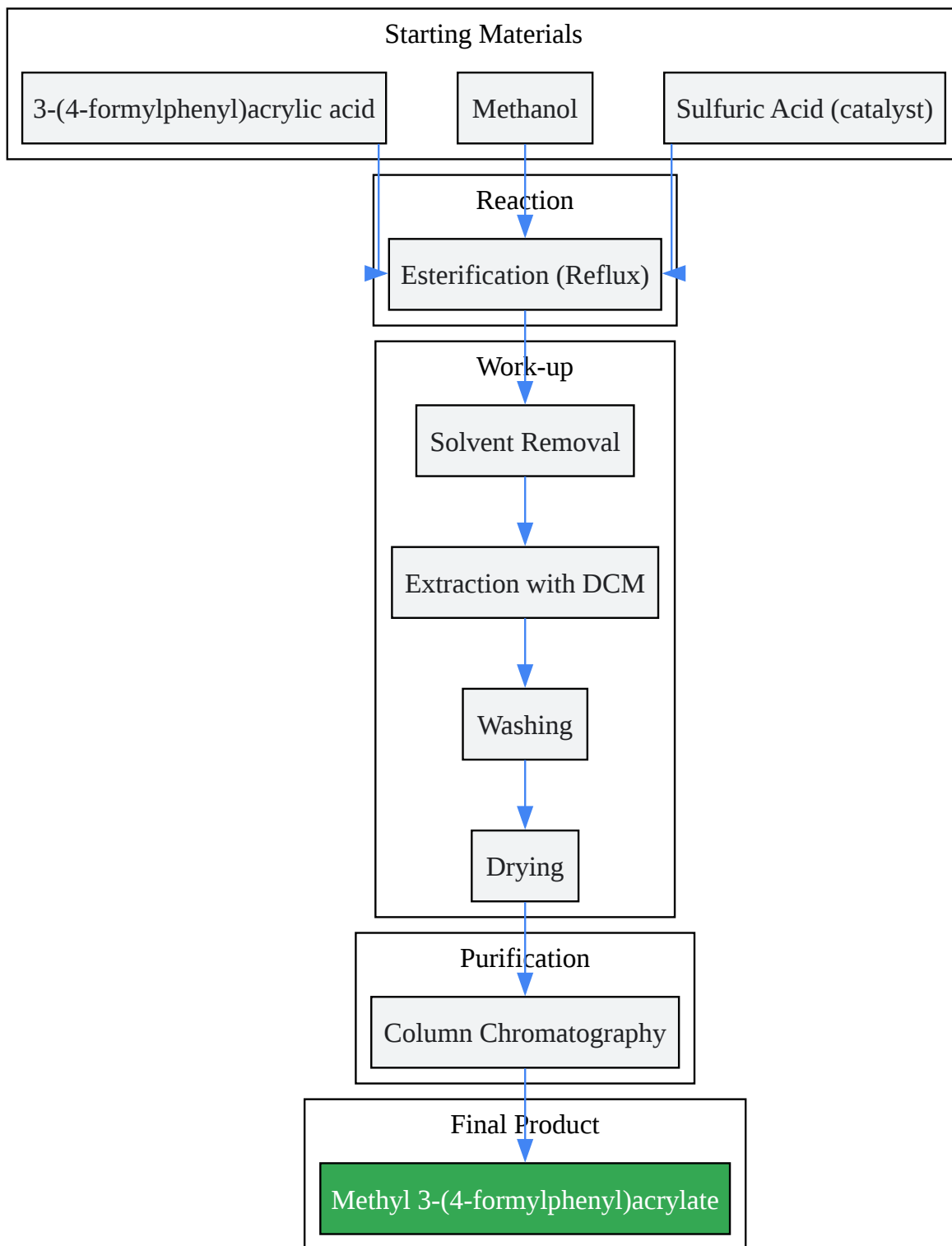
- 3-(4-formylphenyl)acrylic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Dichloromethane (DCM)
- Rotary evaporator
- Standard glassware for organic synthesis (round-bottom flask, condenser, separatory funnel, etc.)

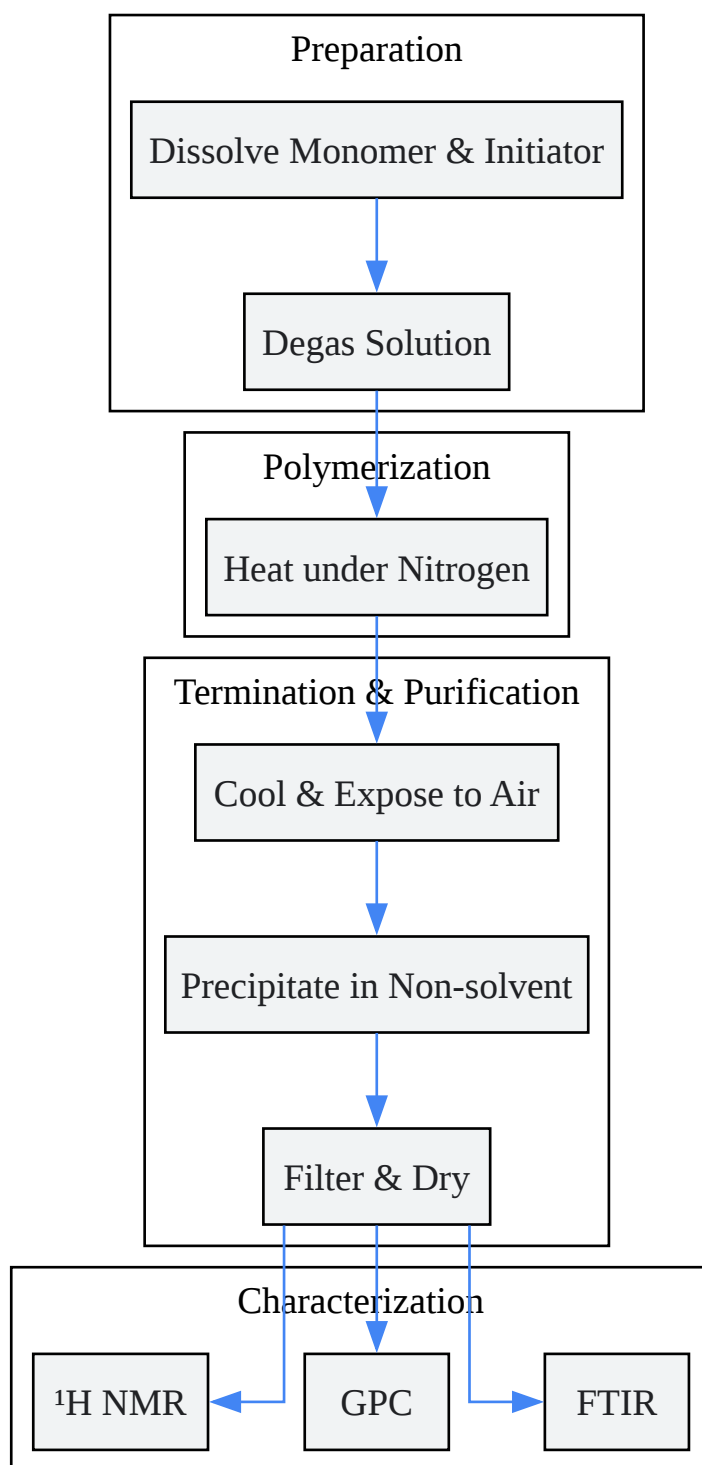
Procedure:

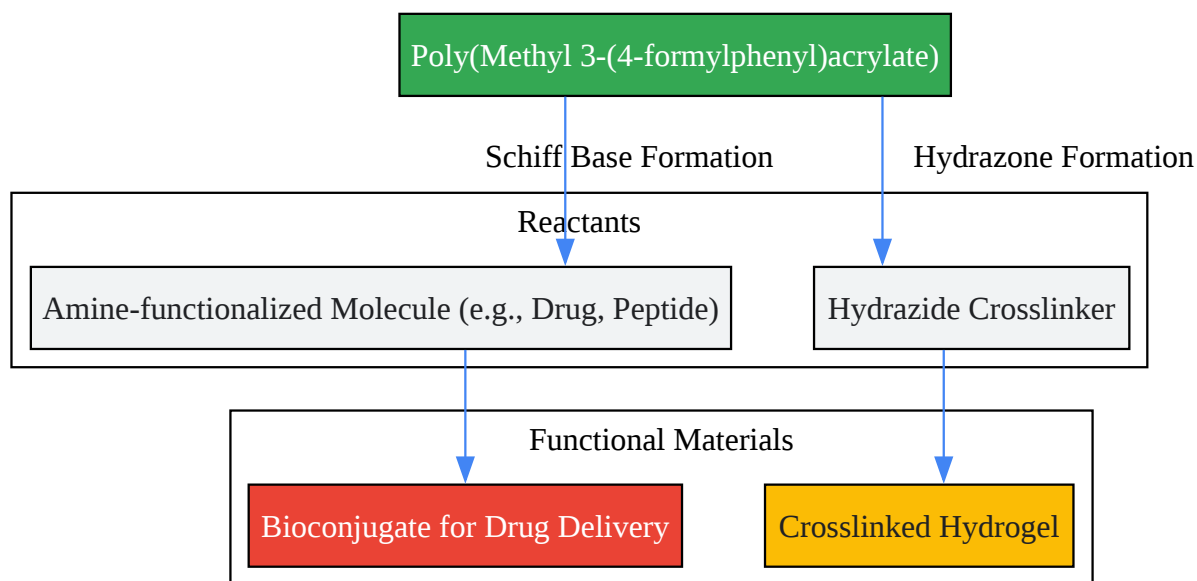
- In a round-bottom flask, dissolve 3-(4-formylphenyl)acrylic acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.

- Reflux the reaction mixture for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in dichloromethane (DCM) and transfer it to a separatory funnel.
- Wash the organic layer sequentially with a saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography (e.g., using a silica gel column with a hexane/ethyl acetate gradient) to yield pure **Methyl 3-(4-formylphenyl)acrylate**.

Illustrative Synthesis Workflow:







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